

Proper Disposal of 2-Morpholino-5-nitrobenzaldehyde: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Morpholino-5-nitrobenzaldehyde

Cat. No.: B1273712

[Get Quote](#)

Disclaimer: No comprehensive Safety Data Sheet (SDS) for **2-Morpholino-5-nitrobenzaldehyde** (CAS No. 113259-81-7) was found during the literature search. The following disposal procedures are based on the hazard information available for this specific compound and safety data for structurally similar compounds, such as other nitrobenzaldehydes. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for guidance specific to your location and facilities. All procedures must be conducted in accordance with local, state, and federal regulations.

This guide provides essential safety and logistical information for the proper disposal of **2-Morpholino-5-nitrobenzaldehyde**, designed for researchers, scientists, and professionals in drug development.

Immediate Safety and Handling

Before beginning any disposal-related activities, it is crucial to be aware of the known and potential hazards associated with **2-Morpholino-5-nitrobenzaldehyde** and similar nitroaromatic compounds. Personal Protective Equipment (PPE) must be worn at all times.

Known Hazard Statements for **2-Morpholino-5-nitrobenzaldehyde**:[\[1\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

General Precautions for Nitro-Aromatic Compounds:

- Handle in a well-ventilated area, preferably within a chemical fume hood.
- Avoid generating dust.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Summary of Key Safety and Physical Data

The following table summarizes the known and extrapolated data for **2-Morpholino-5-nitrobenzaldehyde** and related compounds. This information is critical for safe handling and disposal.

| Property | 2-Morpholino-5-nitrobenzaldehyde | 2-Nitrobenzaldehyde (for comparison) | 2-Hydroxy-5-nitrobenzaldehyde (for comparison) |
|--------------------------|---|--|--|
| CAS Number | 113259-81-7 | 552-89-6 | 97-51-8 |
| Molecular Formula | C ₁₁ H ₁₂ N ₂ O ₄ | C ₇ H ₅ NO ₃ | C ₇ H ₅ NO ₄ |
| Molecular Weight | 236.23 g/mol [1] | 151.12 g/mol | 167.12 g/mol |
| Physical State | Solid[1] | Solid | Solid |
| Melting Point | 149-151 °C[1] | 42-44 °C[2] | Not Available |
| Hazard Statements | H302, H315, H319, H335[1] | H302, H315, H319, H335, H412 | H315, H319, May cause respiratory irritation |
| Precautionary Statements | P280, P305+P351+P338[1] | P261, P264, P270, P271, P273, P280, P301+P312+P330, P302+P352, P304+P340+P312, P305+P351+P338, P332+P313, P337+P313, P362, P403+P233, P405, P501 | P261, P264, P280, P302+P352, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501 |

Experimental Protocol for Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **2-Morpholino-5-nitrobenzaldehyde**.

Objective: To safely collect, label, and store **2-Morpholino-5-nitrobenzaldehyde** waste for disposal by a licensed hazardous waste contractor.

Materials:

- Personal Protective Equipment (PPE):

- Nitrile gloves
- Safety goggles or face shield
- Lab coat
- Designated hazardous waste container (solid waste)
- Container label
- Spatula or scoop
- Chemical fume hood

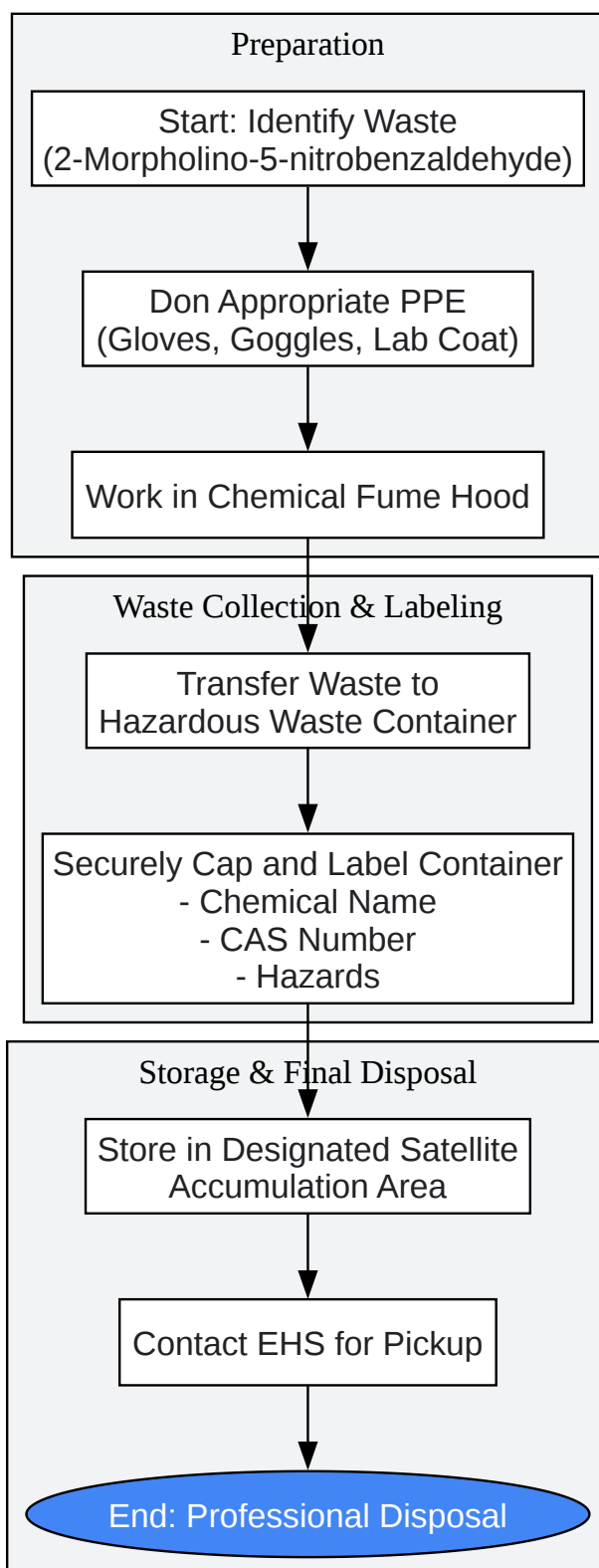
Procedure:

- Preparation and PPE:
 - Ensure all necessary PPE is worn correctly.
 - Perform all operations within a certified chemical fume hood to minimize inhalation exposure.
- Waste Collection:
 - Carefully transfer the solid **2-Morpholino-5-nitrobenzaldehyde** waste into a designated solid hazardous waste container using a clean spatula or scoop.
 - Avoid creating dust. If the material is a fine powder, consider moistening it with a small amount of a compatible, non-reactive solvent (e.g., ethanol) to reduce dust generation, if permitted by your EHS guidelines.
 - Collect any contaminated disposable materials, such as weighing paper or gloves, in the same container.
- Container Labeling:
 - Securely close the waste container.

- Attach a completed hazardous waste label to the container. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**2-Morpholino-5-nitrobenzaldehyde**"
 - The CAS number: "113259-81-7"
 - An accurate list of all components and their approximate percentages if it is a mixture.
 - The associated hazards (e.g., "Harmful," "Irritant").
 - The date of accumulation.
- Storage:
 - Store the labeled waste container in a designated, secure, and well-ventilated satellite accumulation area.
 - Ensure the storage area is away from incompatible materials. Based on similar compounds, avoid strong oxidizing agents, strong bases, and strong acids.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to schedule a pickup.
 - Provide a full and accurate description of the waste.
 - Do not mix this waste with other waste streams unless explicitly approved by your EHS department.[\[2\]](#)

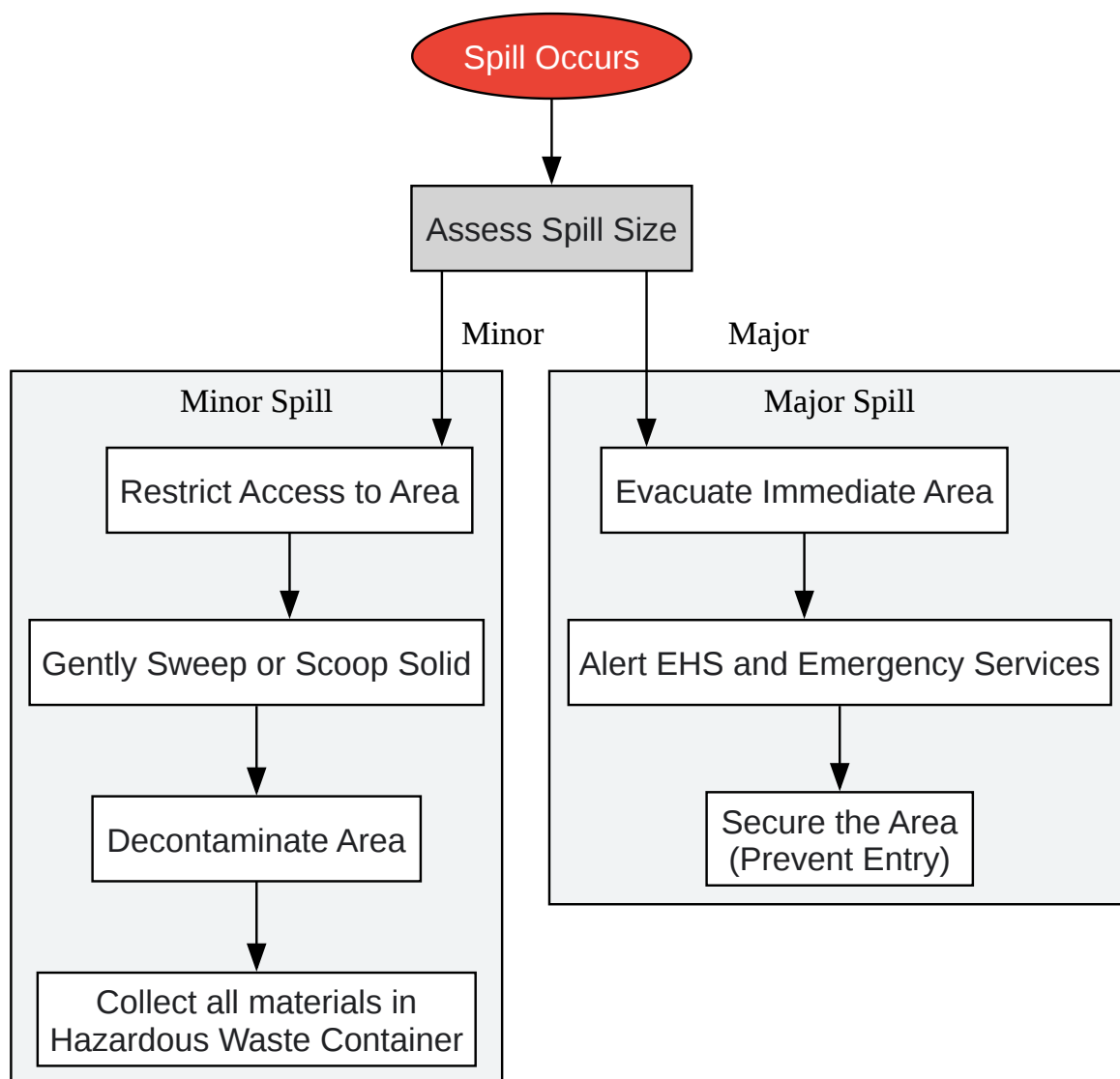
Mandatory Visualizations

The following diagrams illustrate the logical workflow for the proper disposal of **2-Morpholino-5-nitrobenzaldehyde**.



[Click to download full resolution via product page](#)

Caption: Disposal Workflow for **2-Morpholino-5-nitrobenzaldehyde**.



[Click to download full resolution via product page](#)

Caption: Spill Response Decision Tree.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. FCKeditor - Resources Browser [vinoge.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Proper Disposal of 2-Morpholino-5-nitrobenzaldehyde: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273712#2-morpholino-5-nitrobenzaldehyde-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com